

Penoxsulam: Formulation and Application Protocols in Rice Cultivation

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Compound of Interest

Compound Name: Penoxsulam

Cat. No.: B166495

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Application Notes and Protocols for Researchers and Scientists

1. Introduction

Penoxsulam is a systemic, post-emergence herbicide belonging to the triazolopyrimidine sulfonamide chemical family. It is highly effective for the control of a broad spectrum of annual and perennial grass, sedge, and broadleaf weeds in rice (*Oryza sativa*) cultivation. Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), a key enzyme in the biosynthesis pathway of the branched-chain amino acids valine, leucine, and isoleucine. This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in weed death. These notes provide detailed protocols for the formulation and application of **penoxsulam** for research and development purposes.

2. Penoxsulam Formulations

Penoxsulam is available in several formulations, each with specific characteristics designed to optimize handling, mixing, and biological activity. The choice of formulation can significantly impact efficacy and crop safety.

Formulation Type	Description	Key Characteristics	Typical Active Ingredient (a.i.) Concentration
Suspension Concentrate (SC)	A stable suspension of the solid active ingredient in a liquid, typically water.	- Easy to pour and measure- Good compatibility with tank-mix partners- Requires agitation to prevent settling	240 g/L
Water Dispersible Granules (WG/WDG)	Granules that rapidly disintegrate and disperse in water to form a fine suspension.	- Low dust formulation, improving handler safety- Easy to store and transport- Requires thorough mixing to ensure uniform dispersion	60-80% (w/w)
Oil Dispersion (OD)	A suspension of the active ingredient in an oil-based carrier.	- Enhanced rainfastness and leaf uptake- Improved efficacy on weeds with waxy cuticles- May have a higher potential for crop phytotoxicity under certain conditions	20-40 g/L

3. Application in Rice Cultivation

Effective weed management with **penoxsulam** requires precise application timing, dosage, and water management.

3.1. Application Timing and Dosage

Penoxsulam is primarily used as a post-emergence herbicide. The optimal application timing depends on the growth stage of the weeds and the rice cultivation system.

Cultivation System	Application Timing	Weed Growth Stage	Typical Application Rate (g a.i./ha)	Notes
Transplanted Rice	10-15 days after transplanting (DAT)	2-4 leaf stage	20-25	Ensure weeds are actively growing. Drain the field before application and re-flood 24-48 hours after.
Direct Seeded Rice (DSR) - Wet	12-18 days after sowing (DAS)	2-4 leaf stage	22-25	Water level should be low to expose target weeds at the time of application.
Direct Seeded Rice (DSR) - Dry	At 3-4 leaf stage of rice	2-4 leaf stage of weeds	20-24	Apply after the first irrigation when weeds have emerged and are actively growing.

3.2. Weed Control Spectrum and Efficacy

Penoxsulam provides effective control against many problematic weeds in rice fields.

Weed Species	Common Name	Efficacy at Recommended Rates
Echinochloa crus-galli	Barnyardgrass	Excellent
Echinochloa colona	Jungle rice	Excellent
Cyperus difformis	Smallflower umbrella sedge	Excellent
Cyperus iria	Rice flat sedge	Excellent
Fimbristylis miliacea	Ricefield fimbristylis	Excellent
Ludwigia hyssopifolia	Water primrose	Good to Excellent
Marsilea minuta	Dwarf waterclover	Good
Leptochloa chinensis	Chinese sprangletop	Moderate to Good (Suppression)

4. Experimental Protocols

4.1. Protocol for Field Efficacy and Crop Tolerance Trial

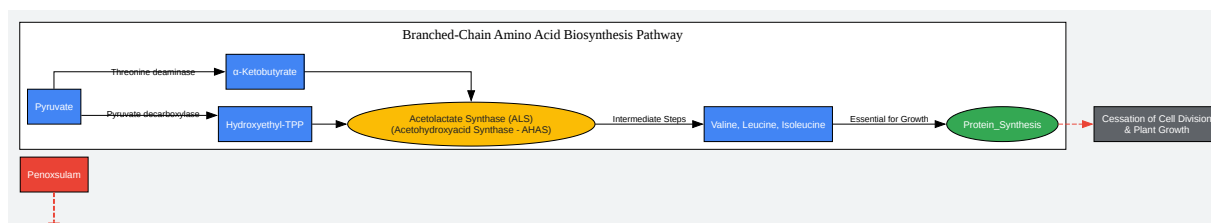
This protocol outlines a standard methodology for evaluating the efficacy of different **penoxsulam** formulations and application rates.

- Experimental Design: Randomized Complete Block Design (RCBD) with 3-4 replications.
- Plot Size: 5m x 4m = 20 m².
- Treatments:
 - Untreated Weedy Check
 - Weed-Free Check (manual weeding)
 - **Penoxsulam** Formulation 1 at Rate X
 - **Penoxsulam** Formulation 1 at Rate Y

- **Penoxsulam** Formulation 2 at Rate X
- Standard commercial herbicide check
- Application:
 - Use a calibrated knapsack sprayer fitted with a flat-fan nozzle.
 - Maintain a constant spray volume (e.g., 300-400 L/ha) and pressure (e.g., 2.5-3.0 kg/cm²).
- Data Collection:
 - Weed Density and Biomass: At 0, 30, and 60 days after application (DAA), place a 0.5m x 0.5m quadrat randomly at two locations within each plot. Count the number of individuals of each weed species and collect the above-ground biomass. Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.
 - Crop Phytotoxicity: Visually assess crop injury at 3, 7, 14, and 21 DAA using the European Weed Research Council (EWRC) rating scale (1 = no injury, 9 = complete kill).
 - Yield and Yield Components: At harvest, collect grain from a net plot area (e.g., 3m x 2m). Record grain yield (t/ha), number of panicles per hill, number of grains per panicle, and 1000-grain weight.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) and compare treatment means using a suitable post-hoc test (e.g., Tukey's HSD) at $p \leq 0.05$.

5. Mode of Action and Resistance Management

Understanding the biochemical mechanism of **penoxsulam** is critical for its effective use and for developing strategies to mitigate herbicide resistance.



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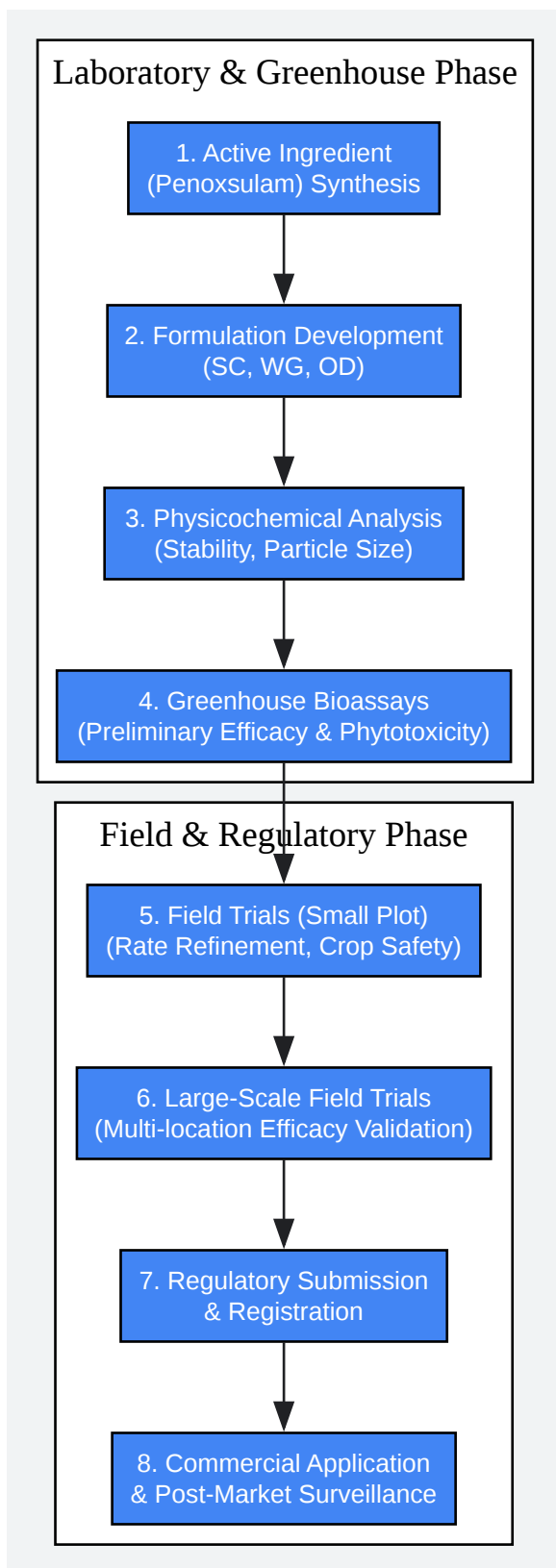
Caption: Mode of action of **penoxsulam** via inhibition of the ALS enzyme.

To prevent the development of herbicide-resistant weed biotypes, it is crucial to:

- Rotate herbicides with different modes of action.
- Use **penoxsulam** in tank-mixes or pre-mixes with other effective herbicides.
- Integrate non-chemical weed control methods such as manual weeding and proper water management.
- Adhere strictly to recommended application rates and timings.

6. Development and Application Workflow

The process from initial formulation development to final field application involves several critical stages.



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Caption: Workflow for **penoxsulam** formulation and application development.

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